

2-(4-Isopropylcyclohexyl)ethanol: A Technical Guide on its Potential Applications

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Compound of Interest

Compound Name: 2-(4-Isopropylcyclohexyl)ethanol

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the current scientific understanding of **2-(4-Isopropylcyclohexyl)ethanol**. The document consolidates available data on its physicochemical properties, synthesis, and established applications. It critically assesses the existing literature for evidence of biological activity and potential for therapeutic development. This guide also outlines a prospective research path for evaluating its pharmacological potential, acknowledging the significant gaps in the current body of knowledge.

Introduction

2-(4-Isopropylcyclohexyl)ethanol is a cyclic alcohol that has found a niche in the fragrance industry.^{[1][2]} Its structural similarity to other biologically active cyclic alcohols suggests that it could possess interesting pharmacological properties.^{[3][4][5][6]} However, a thorough review of the scientific literature reveals a significant disparity between its industrial use and its characterization for potential therapeutic applications. This document aims to bridge this gap by summarizing what is known and delineating the necessary avenues of research to unlock its potential in drug development.

Physicochemical Properties

A summary of the known physicochemical properties of **2-(4-Isopropylcyclohexyl)ethanol** is presented in Table 1. These properties are primarily estimated and reported in chemical supplier databases.

Table 1: Physicochemical Properties of **2-(4-Isopropylcyclohexyl)ethanol**

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₂ O	The Good Scents Company
Molecular Weight	170.29 g/mol	The Good Scents Company
Boiling Point	329.00 to 331.00 °C @ 760.00 mm Hg (est)	The Good Scents Company[1]
Flash Point	221.00 °F (105.20 °C) (est)	The Good Scents Company[1]
Vapor Pressure	0.007000 mmHg @ 25.00 °C (est)	The Good Scents Company[1]
logP (o/w)	3.700 (est)	The Good Scents Company[1]
Water Solubility	84.67 mg/L @ 25 °C (est)	The Good Scents Company[1]
Solubility	Soluble in alcohol	The Good Scents Company[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-(4-Isopropylcyclohexyl)ethanol** is not readily available in the reviewed literature, a plausible synthetic route can be inferred from the synthesis of the isomeric compound, 1-(4-Isopropylcyclohexyl)ethanol.[7][8] A potential two-step process could involve:

- Friedel-Crafts Acylation: Reaction of isopropylbenzene (cumene) with an appropriate acylating agent to introduce a two-carbon chain at the para position of the benzene ring.
- Hydrogenation: Subsequent reduction of the resulting ketone and hydrogenation of the aromatic ring to yield the saturated cyclic alcohol.

A detailed experimental protocol for a similar compound, 1-(4-isopropylcyclohexyl)ethanol, involves the hydrogenation of 4-isopropylacetophenone (cuminone) in a batch autoclave using a Ruthenium on Carbon (Ru/C) catalyst.[7]

Example Experimental Protocol (for 1-(4-Isopropylcyclohexyl)ethanol):

- Materials: 4-isopropylacetophenone (cuminone), isopropyl alcohol (solvent), 5% Ru/C catalyst, Hydrogen gas.
- Apparatus: Batch autoclave.
- Procedure:
 - 10 g of cuminone is dissolved in 90 mL of isopropyl alcohol in the autoclave.
 - 5% w/w of the 5% Ru/C catalyst (calculated based on the amount of cuminone) is added.
 - The reactor is pressurized three times to 2 MPa with hydrogen and then emptied.
 - The reactor is heated to 130°C and pressurized to 5 MPa with hydrogen.
 - The reaction is monitored by gas chromatography.[7]

Known Applications

The primary and well-documented application of **2-(4-Isopropylcyclohexyl)ethanol** is as a fragrance ingredient in perfumes, cosmetics, and other consumer products.[1][2] It is valued for its specific odor profile, which contributes to the overall scent of a product. Ethanol and other alcohols are commonly used in the perfume industry as solvents for aromatic compounds due to their volatility and ability to dissolve essential oils.[9][10]

Biological Activity and Potential for Drug Development: A Knowledge Gap

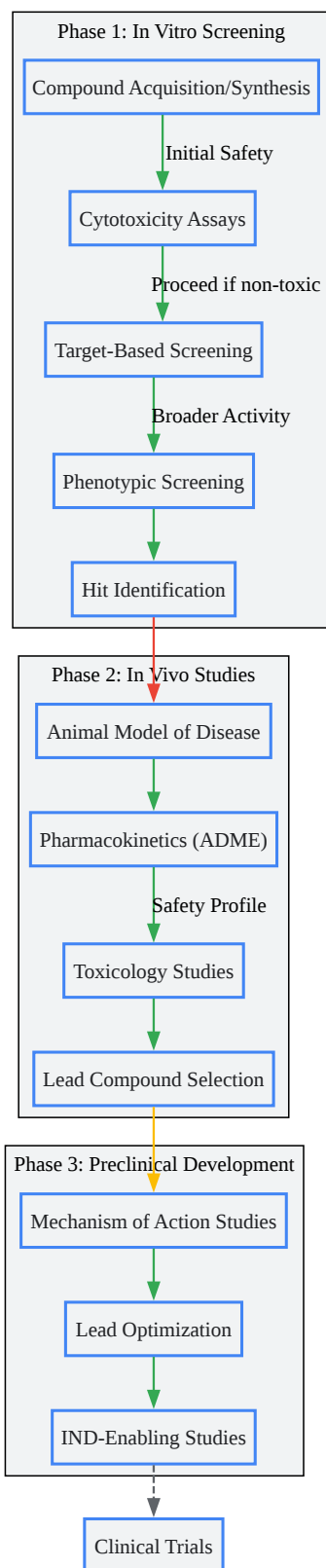
A comprehensive search of the scientific literature reveals a significant absence of data on the biological activity, pharmacology, and toxicology of **2-(4-Isopropylcyclohexyl)ethanol**. While

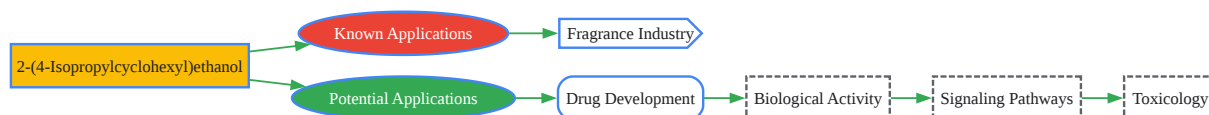
many cyclic alcohols exhibit biological activity, including antimicrobial, anti-inflammatory, and antioxidant properties, no such studies have been published for this specific compound.[3][4][5][6]

The fragrance industry itself has come under scrutiny for the potential health risks associated with some of its ingredients, including endocrine disruption and allergic reactions.[11][12][13][14][15] However, specific toxicological data for **2-(4-Isopropylcyclohexyl)ethanol** is not publicly available.

Future Research Directions: A Proposed Workflow

To evaluate the potential of **2-(4-Isopropylcyclohexyl)ethanol** as a therapeutic agent, a systematic investigation is required. The following experimental workflow is proposed as a starting point for researchers.





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